

"standard procedures for preparing solutions with Hexaethylene glycol dimethyl ether"

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Compound of Interest		
Compound Name:	Hexaethylene glycol dimethyl ether	
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Application Notes and Protocols for Hexaethylene Glycol Dimethyl Ether Solutions

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures and protocols for the preparation of solutions using **Hexaethylene glycol dimethyl ether** (HEGDME). This document is intended to serve as a comprehensive guide for laboratory personnel in research and drug development settings.

Physicochemical Properties

Hexaethylene glycol dimethyl ether, also known as Hexaglyme, is a high-boiling, aprotic, and polar solvent. Its chemical and physical properties make it a versatile solvent for a variety of applications, including organic synthesis, and as an excipient in pharmaceutical formulations.

[1]



Property	Value	Reference
CAS Number	1072-40-8	[1]
Molecular Formula	C14H30O7	[1]
Molecular Weight	310.38 g/mol	[1]
Appearance	Colorless liquid	Biosynth
Density	1.02 g/cm ³	[1]
Boiling Point	359 °C at 760 mmHg	Chemsrc
Flash Point	136.5 °C	Chemsrc
Solubility	Miscible with water and common organic solvents. Slightly soluble in Chloroform and Methanol.	ChemicalBook, Diethylene glycol dimethyl ether - atamankimya.com
Purity	Typically ≥98%	[2]

Safety and Handling

Proper safety precautions are essential when handling **Hexaethylene glycol dimethyl ether**.



Aspect	Recommendation	Reference
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye protection.	[3]
Handling	Use in a well-ventilated area. Avoid inhalation of vapor. Keep away from heat, sparks, and open flames.	[3]
Storage	Store in a tightly sealed container in a dry, well-ventilated place. Recommended storage at <-15°C and protected from light. Some suppliers recommend room temperature storage.	Biosynth, Sigma-Aldrich
Hazards	May form explosive peroxides. May damage fertility or the unborn child.	[3][4]

Applications in Research and Drug Development

Hexaethylene glycol dimethyl ether is utilized in several key areas:

- Solvent in Organic Chemistry: Its high boiling point and stability make it an excellent solvent for various chemical reactions.[1]
- Bioinorganic Reagent: It can form stable complexes with metal ions and organic molecules.

 [1]
- PROTAC Linker: HEGDME is used as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[5]
- Co-solvent for Poorly Soluble Drugs: It can be used to enhance the solubility of drug candidates with low aqueous solubility, which is a common challenge in drug development.



• Excipient in Parenteral Formulations: Due to its properties, it has potential for use in injectable drug products.[5][6]

Experimental Protocols Protocol 1: Preparation of a Stock Solution

This protocol describes the preparation of a 100 mM stock solution of a compound in **Hexaethylene glycol dimethyl ether**.

Materials:

- Hexaethylene glycol dimethyl ether (High Purity)
- · Compound to be dissolved
- Analytical balance
- Volumetric flask (appropriate size)
- Pipettes
- Vortex mixer or sonicator

Procedure:

- Calculate the required mass of the compound:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - For a 10 mL of 100 mM solution of a compound with a MW of 250 g/mol :
 - Mass = 0.1 mol/L x 0.01 L x 250 g/mol = 0.25 g
- Weigh the compound:
 - Accurately weigh the calculated mass of the compound using an analytical balance.
- Dissolve the compound:



- Transfer the weighed compound to the volumetric flask.
- Add a small amount of HEGDME (approximately half of the final volume) to the flask.
- Gently swirl the flask to dissolve the compound. If necessary, use a vortex mixer or sonicator to aid dissolution.
- Bring to final volume:
 - Once the compound is completely dissolved, add HEGDME to the calibration mark of the volumetric flask.
- · Homogenize the solution:
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Store the stock solution in a tightly sealed, light-protected container at the appropriate temperature as determined by the stability of the compound.

Protocol 2: Formulation of a Poorly Soluble Drug using HEGDME as a Co-solvent

This protocol outlines a general method for using HEGDME as a co-solvent to improve the solubility of a hydrophobic drug for in vitro testing.

Materials:

- Poorly soluble drug
- Hexaethylene glycol dimethyl ether
- Aqueous buffer (e.g., Phosphate Buffered Saline PBS)
- Sterile microcentrifuge tubes
- Pipettes



Vortex mixer

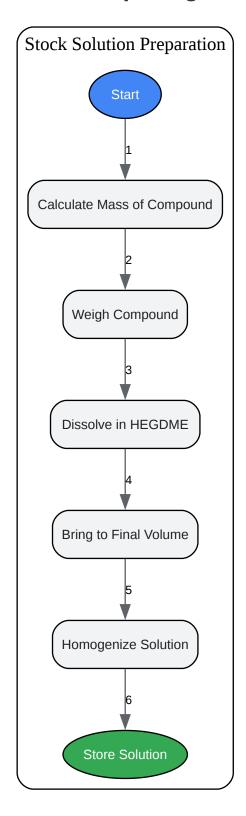
Procedure:

- Prepare a high-concentration stock solution of the drug in HEGDME:
 - Follow Protocol 1 to prepare a concentrated stock solution (e.g., 10 mM to 100 mM) of the drug in 100% HEGDME.
- Determine the final desired concentration of the drug and the maximum tolerated concentration of HEGDME in the assay.
 - It is crucial to first determine the tolerance of the biological system (e.g., cells, enzymes) to HEGDME. This is typically done by running a vehicle control experiment with varying concentrations of HEGDME.
- Perform serial dilutions:
 - To prepare the final working solution, perform a serial dilution of the drug stock solution into the aqueous buffer.
 - \circ For example, to prepare a 10 μ M working solution from a 10 mM stock with a final HEGDME concentration of 0.1%:
 - First, dilute the 10 mM stock 1:10 in HEGDME to get a 1 mM intermediate solution.
 - Then, dilute the 1 mM intermediate solution 1:100 in the aqueous buffer. This will result in a final drug concentration of 10 μM and a final HEGDME concentration of 0.1%.
- Vortexing and Observation:
 - Vortex the final solution thoroughly to ensure homogeneity.
 - Visually inspect the solution for any signs of precipitation. If precipitation occurs, the formulation may need to be optimized by adjusting the co-solvent concentration or using other formulation strategies.



Visualizations

Diagram 1: Workflow for Preparing a Stock Solution

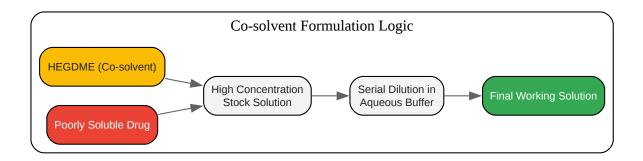




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Caption: Workflow for preparing a stock solution with HEGDME.

Diagram 2: Logical Relationship for Co-solvent Formulation



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Caption: Logical steps for formulating a poorly soluble drug using HEGDME.

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